

Initial Investigation of 3-Hydrazinylpyridazine Hydrochloride Reactivity: A Technical Guide

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Compound of Interest

Compound Name: 3-Hydrazinylpyridazine hydrochloride

Cat. No.: B045924

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Abstract

This technical guide provides a foundational investigation into the reactivity of **3-Hydrazinylpyridazine hydrochloride** (CAS No. 117043-87-5), a heterocyclic compound with potential applications in medicinal chemistry and materials science. Due to the limited availability of specific literature on this compound, this document extrapolates from the known reactivity of the hydrazinyl moiety and the pyridazine core to predict and outline key reaction pathways. The guide details plausible experimental protocols for these reactions, presents expected outcomes in tabular format, and utilizes Graphviz diagrams to visualize reaction workflows. This document serves as a starting point for researchers initiating studies on the chemical behavior of **3-Hydrazinylpyridazine hydrochloride**.

Introduction

Pyridazine derivatives are a class of nitrogen-containing heterocyclic compounds that have garnered significant interest in pharmaceutical and agrochemical research due to their diverse biological activities.^[1] The introduction of a hydrazinyl group at the 3-position of the pyridazine ring, as in **3-Hydrazinylpyridazine hydrochloride**, offers a versatile synthetic handle for further molecular elaboration. The hydrazine moiety is a potent nucleophile and a precursor for the formation of various heterocyclic systems, most notably pyrazoles, through cyclocondensation reactions.^{[2][3][4]} This guide explores the potential reactivity of **3-**

Hydrazinylpyridazine hydrochloride, focusing on its utility as a building block in organic synthesis.

Core Reactivity Profile

The reactivity of **3-Hydrazinylpyridazine hydrochloride** is primarily dictated by the nucleophilic nature of the terminal nitrogen atom of the hydrazinyl group. The hydrochloride salt form ensures stability and enhances water solubility, though the free base may need to be generated *in situ* for certain reactions, typically by treatment with a mild base.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Hydrazinylpyridazine hydrochloride** is presented in Table 1.

Property	Value	Reference
CAS Number	117043-87-5	[5]
Molecular Formula	C4H7CIN4	[5]
Molecular Weight	146.58 g/mol	[5]
Appearance	Expected to be a solid	N/A
Solubility	Expected to be soluble in water and polar protic solvents	N/A

Key Synthetic Transformations

Based on the general reactivity of hydrazines, **3-Hydrazinylpyridazine hydrochloride** is anticipated to undergo several key synthetic transformations, primarily involving the formation of new heterocyclic rings.

Pyrazole Synthesis via Cyclocondensation with 1,3-Dicarbonyl Compounds

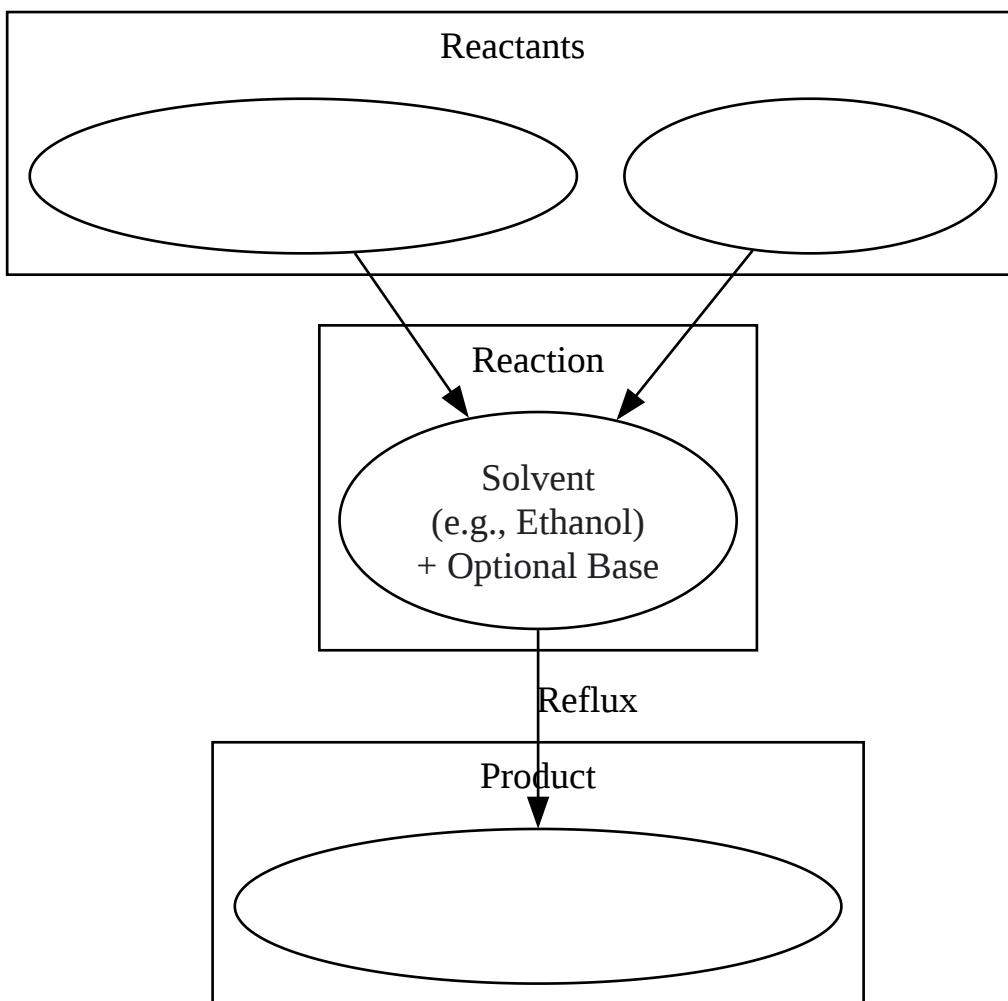
One of the most well-established reactions of hydrazines is their cyclocondensation with 1,3-dicarbonyl compounds to yield pyrazoles.^{[3][4][6]} This reaction, often referred to as the Knorr

pyrazole synthesis, is a cornerstone in heterocyclic chemistry.

- Reactant Preparation: In a round-bottom flask, dissolve 1.0 equivalent of **3-Hydrazinylpyridazine hydrochloride** in a suitable solvent (e.g., ethanol, acetic acid).
- Base Addition (Optional): If the reaction requires the free base, add 1.1 equivalents of a mild base (e.g., triethylamine, sodium acetate) and stir for 15-30 minutes at room temperature.
- Dicarbonyl Addition: Add 1.0-1.2 equivalents of the 1,3-dicarbonyl compound (e.g., acetylacetone, ethyl acetoacetate) to the reaction mixture.
- Reaction Conditions: Heat the mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up and Purification: Upon completion, cool the reaction mixture to room temperature. If a precipitate forms, collect it by filtration. Otherwise, remove the solvent under reduced pressure and purify the crude product by recrystallization or column chromatography.

The reaction of **3-Hydrazinylpyridazine hydrochloride** with various 1,3-dicarbonyls is expected to yield the corresponding 3-(1H-pyrazol-1-yl)pyridazine derivatives. Table 2 summarizes the predicted products and estimated yields based on similar reactions reported in the literature.

1,3-Dicarbonyl Compound	Predicted Product	Estimated Yield (%)
Acetylacetone	3-(3,5-dimethyl-1H-pyrazol-1-yl)pyridazine	75-90
Ethyl acetoacetate	3-(3-methyl-5-oxo-4,5-dihydro-1H-pyrazol-1-yl)pyridazine	70-85
Dibenzoylmethane	3-(3,5-diphenyl-1H-pyrazol-1-yl)pyridazine	80-95



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Formation of Hydrazones

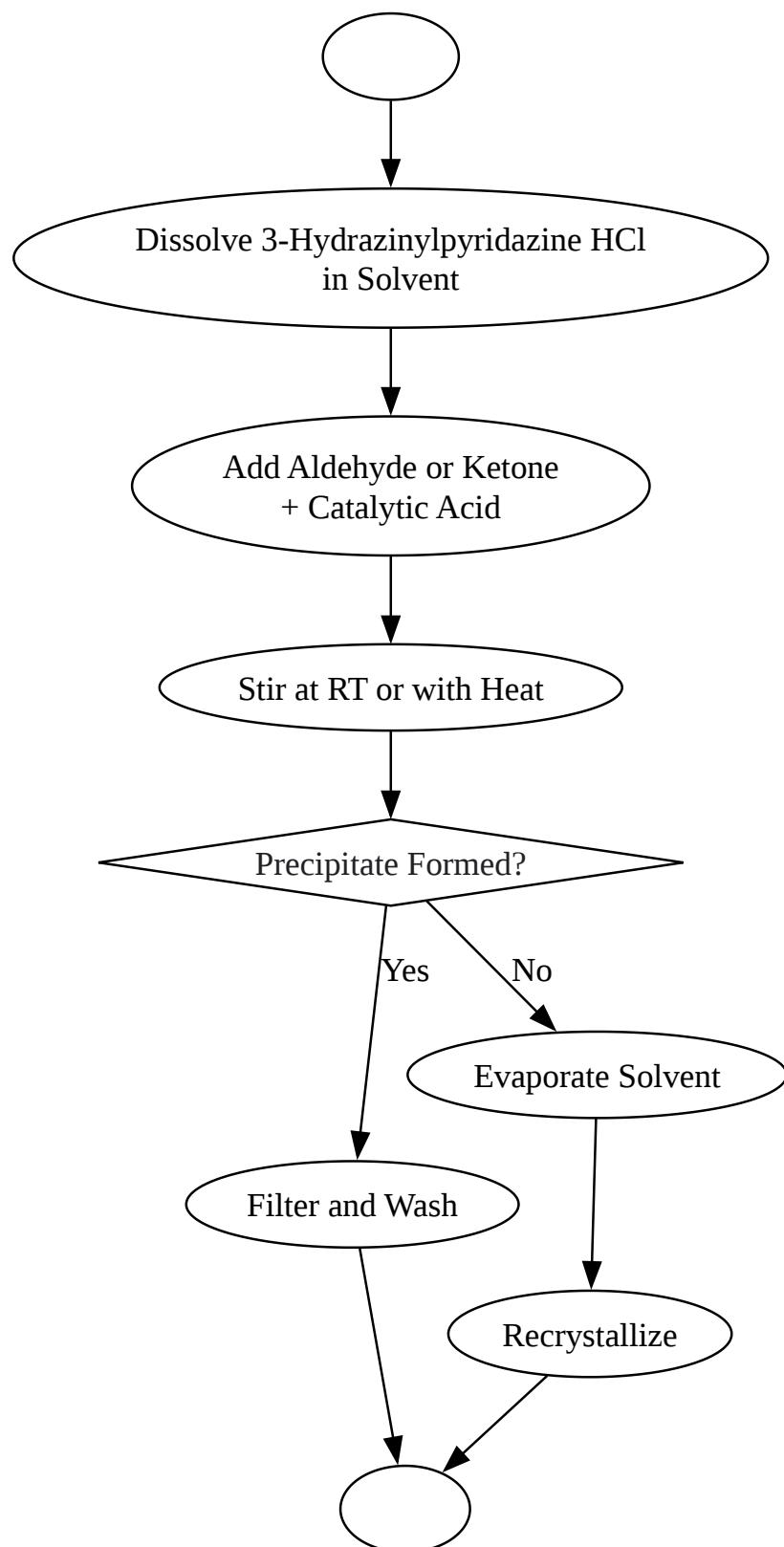
Hydrazines readily react with aldehydes and ketones to form hydrazones. These intermediates can be stable compounds themselves or can be used in subsequent reactions.

- Reactant Preparation: Dissolve 1.0 equivalent of **3-Hydrazinylpyridazine hydrochloride** in a suitable solvent (e.g., ethanol, methanol).
- Carbonyl Addition: Add 1.0 equivalent of the aldehyde or ketone. A catalytic amount of acid (e.g., a few drops of acetic acid) can be added to facilitate the reaction.
- Reaction Conditions: Stir the reaction mixture at room temperature or with gentle heating. The formation of a precipitate often indicates product formation.

- **Work-up and Purification:** Collect the precipitated hydrazone by filtration and wash with a cold solvent. If no precipitate forms, the product can be isolated by solvent evaporation and purified by recrystallization.

Table 3 outlines the expected hydrazone products from the reaction with representative aldehydes and ketones.

Carbonyl Compound	Predicted Product
Benzaldehyde	(E)-3-(2-benzylidenehydrazinyl)pyridazine
Acetophenone	(E)-3-(2-(1-phenylethylidene)hydrazinyl)pyridazine
Cyclohexanone	3-(2-cyclohexylidenehydrazinyl)pyridazine

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Potential Biological Significance

While no specific biological activities have been reported for **3-Hydrazinylpyridazine hydrochloride**, the resulting pyrazole and hydrazone derivatives belong to classes of compounds with known pharmacological properties. Pyrazoles, for instance, are found in a number of approved drugs with activities ranging from anti-inflammatory to anti-cancer.[2] The synthesis of a library of derivatives from **3-Hydrazinylpyridazine hydrochloride** could, therefore, be a valuable starting point for drug discovery programs.

Conclusion

3-Hydrazinylpyridazine hydrochloride is a promising, yet underexplored, building block for organic synthesis. Its hydrazinyl group provides a reactive handle for the construction of a variety of heterocyclic systems and other functionalized molecules. The experimental protocols and predicted outcomes detailed in this guide offer a solid foundation for researchers to begin investigating the rich chemistry of this compound. Further studies are warranted to fully elucidate its reactivity profile and to explore the biological activities of its derivatives.

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